

An In-Depth Technical Guide to the Mechanism of Action of Isoprothiolane

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Compound of Interest		
Compound Name:	Isoprothiolane-d4	
Cat. No.:	B12417466	Get Quote

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Abstract

Isoprothiolane is a systemic fungicide renowned for its efficacy against a range of fungal pathogens, most notably rice blast caused by Magnaporthe oryzae (Pyricularia oryzae). Its unique mode of action, distinct from many other commercial fungicides, centers on the disruption of lipid metabolism, specifically the biosynthesis of phospholipids. This technical guide provides a comprehensive overview of the molecular mechanisms underlying Isoprothiolane's fungicidal activity, supported by quantitative data, detailed experimental protocols, and visual representations of the key pathways and processes involved.

Core Mechanism of Action: Inhibition of Phosphatidylcholine Biosynthesis

The primary fungicidal action of Isoprothiolane is the inhibition of phosphatidylcholine (PC) biosynthesis.[1] PC is an essential component of eukaryotic cell membranes, playing a crucial role in membrane integrity, signal transduction, and intracellular transport. Isoprothiolane targets the S-adenosyl-L-methionine (SAM)-dependent methylation of phosphatidylethanolamine (PE) to form PC. This mode of action places Isoprothiolane in the Fungicide Resistance Action Committee (FRAC) Group F2.[2]

The biosynthesis of PC in fungi primarily occurs via two pathways:



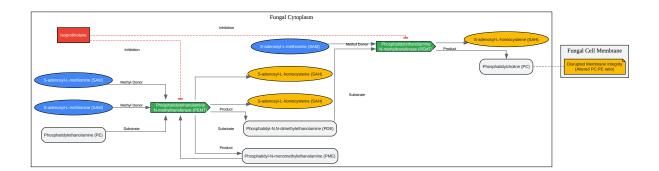
- The Bremer-Greenberg Pathway: This pathway involves the stepwise methylation of PE to PC, catalyzed by phosphatidylethanolamine N-methyltransferase(s) (PEMT(s)), using SAM as the methyl group donor.
- The Kennedy Pathway: This pathway involves the incorporation of choline from the environment to synthesize PC.

Isoprothiolane specifically inhibits the methyltransferase activity in the Bremer-Greenberg pathway.[1] This inhibition leads to a depletion of PC and an accumulation of its precursor, PE, thereby altering the PC:PE ratio within the fungal cell membranes. This disruption of phospholipid homeostasis results in impaired membrane function, leading to reduced fungal growth and, ultimately, cell death.[3][4][5]

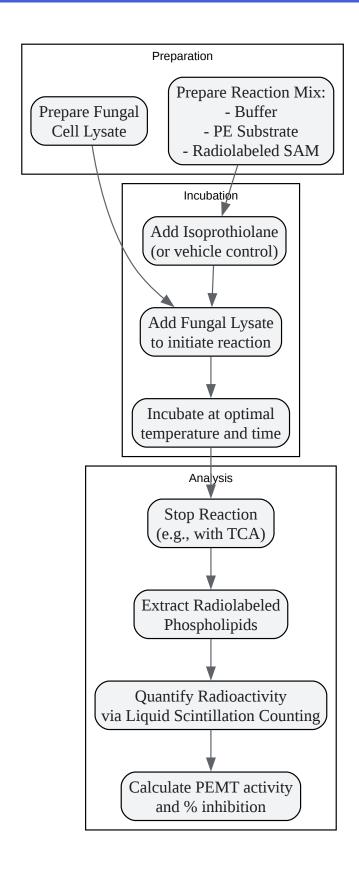
Signaling Pathway of Phosphatidylcholine Biosynthesis and Isoprothiolane's Point of Intervention

The following diagram illustrates the key steps in the Bremer-Greenberg pathway for phosphatidylcholine synthesis and highlights the inhibitory action of Isoprothiolane.

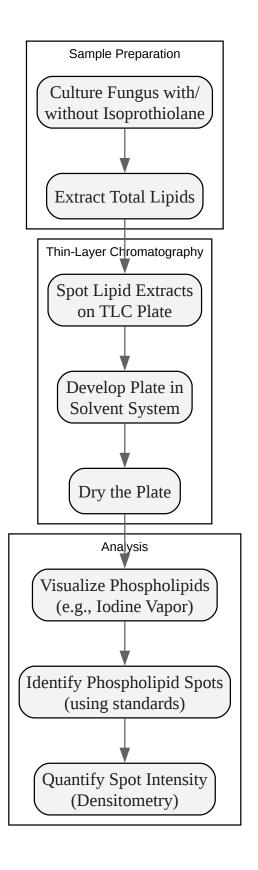


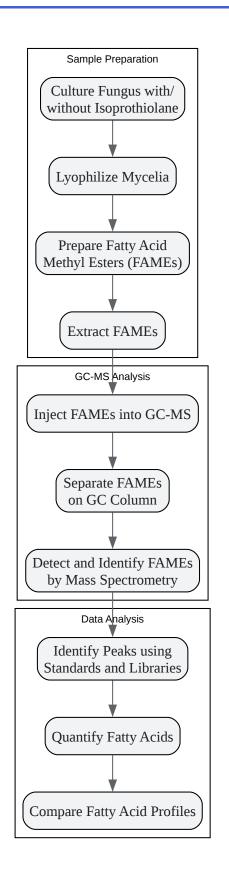












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